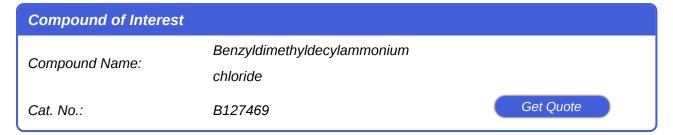


# Benzyldimethyldecylammonium chloride molecular structure and weight

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An In-depth Technical Guide to Benzyldimethyldecylammonium Chloride

This technical guide provides a comprehensive overview of **Benzyldimethyldecylammonium chloride** (BDDAC), a quaternary ammonium compound. It is intended for researchers, scientists, and professionals in drug development and chemical industries who require detailed information on its molecular structure, properties, synthesis, and analysis.

# Molecular Structure and Physicochemical Properties

Benzyldimethyldecylammonium chloride is a cationic surfactant belonging to the quaternary ammonium salt group. Its structure consists of a central positively charged nitrogen atom bonded to four organic groups: a benzyl group, two methyl groups, and a long-chain decyl group. This amphipathic structure, with a hydrophilic quaternary ammonium head and a hydrophobic decyl tail, is responsible for its surfactant properties and antimicrobial activity.

### **Quantitative Data Summary**

The key physicochemical properties of **Benzyldimethyldecylammonium chloride** are summarized in the table below for easy reference.



Property	Value	Reference
IUPAC Name	N-benzyl-N,N-dimethyldecan- 1-aminium chloride	[1]
Synonyms	Benzyldecyldimethylammoniu m chloride	[2]
Molecular Formula	C19H34CIN	[2]
Molecular Weight	311.93 g/mol	[2][3]
CAS Number	965-32-2	[2]
EC Number	213-521-5	[3]
Appearance	White to light brown powder	[2]
Melting Point	50-60 °C	[2][3]
SMILES String	[CI-].CCCCCCCCC INVALID-LINK(C)Cc1ccccc1	[3]
InChI Key	TTZLKXKJIMOHHG- UHFFFAOYSA-M	[3]

## **Molecular Structure Diagram**

The following diagram illustrates the chemical structure of **Benzyldimethyldecylammonium chloride**, highlighting its core components.

Caption: Molecular structure of **Benzyldimethyldecylammonium chloride**.

# Synthesis and Mechanism of Action General Synthesis Protocol

**Benzyldimethyldecylammonium chloride** is typically synthesized via the quaternization of a tertiary amine, N,N-dimethyldecylamine, with benzyl chloride. This is a type of nucleophilic substitution reaction.[4][5] The general workflow for this synthesis is outlined below.





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Caption: General workflow for the synthesis of BDDAC.

#### **Antimicrobial Mechanism of Action**

The primary mechanism of antimicrobial action for quaternary ammonium compounds like BDDAC involves the disruption of microbial cell membranes.[2] The positively charged cationic head adsorbs to the negatively charged microbial cell surface, while the hydrophobic tail penetrates the lipid bilayer, leading to a loss of membrane integrity, leakage of essential cytoplasmic contents, and ultimately, cell death.

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